

# tBuBrettPhos Pd G3 vs RockPhos Pd G3

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: tBuBrettPhos Pd G3

CAS No.: 1536473-72-9

Cat. No.: S820276

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## Experimental Data and Protocols

The search results provide specific experimental data for **tBuBrettPhos Pd G3**, demonstrating its performance in the synthesis of fluorinated alkyl aryl ethers [1].

## Optimized Protocol for tBuBrettPhos Pd G3

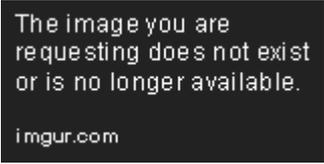
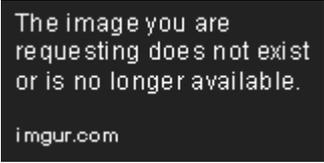
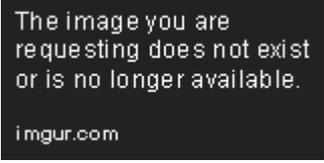
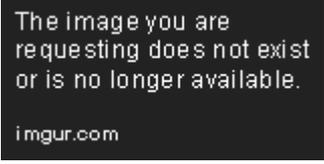
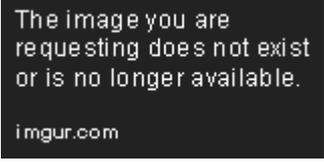
The procedure below is adapted from a published study on coupling (hetero)aryl bromides with fluorinated alcohols [1].

- **Catalyst:** tBuBrettPhos Pd G3 (1 mol%)
- **Base:** Cs<sub>2</sub>CO<sub>3</sub>
- **Solvent:** Toluene
- **Reaction Temperature:** 100 °C
- **Reaction Time:** 0.5 to 2 hours

Under these conditions, the reaction demonstrated **excellent functional group tolerance**, accommodating electron-rich and electron-poor (hetero)arenes, as well as sensitive groups like sulfones, esters, ketones, aldehydes, and nitro groups [1]. The following diagram outlines the general catalytic cycle for this C–O cross-coupling reaction.

## Performance Data for tBuBrettPhos Pd G3

The table below summarizes the yield of coupled products from various (hetero)aryl bromides with 2,2,2-trifluoroethanol, as reported in the study [1].

Aryl Bromide Substrate	Product Structure	Yield (%)
4-Bromobenzophenone	 <p>The image you are requesting does not exist or is no longer available. imgur.com</p>	70
1-Bromo-4-morpholinobenzene	 <p>The image you are requesting does not exist or is no longer available. imgur.com</p>	89 (isolated)
Methyl 4-bromobenzoate	 <p>The image you are requesting does not exist or is no longer available. imgur.com</p>	93
4-Bromobenzonitrile	 <p>The image you are requesting does not exist or is no longer available. imgur.com</p>	92
6-Bromoquinoline	 <p>The image you are requesting does not exist or is no longer available. imgur.com</p>	90

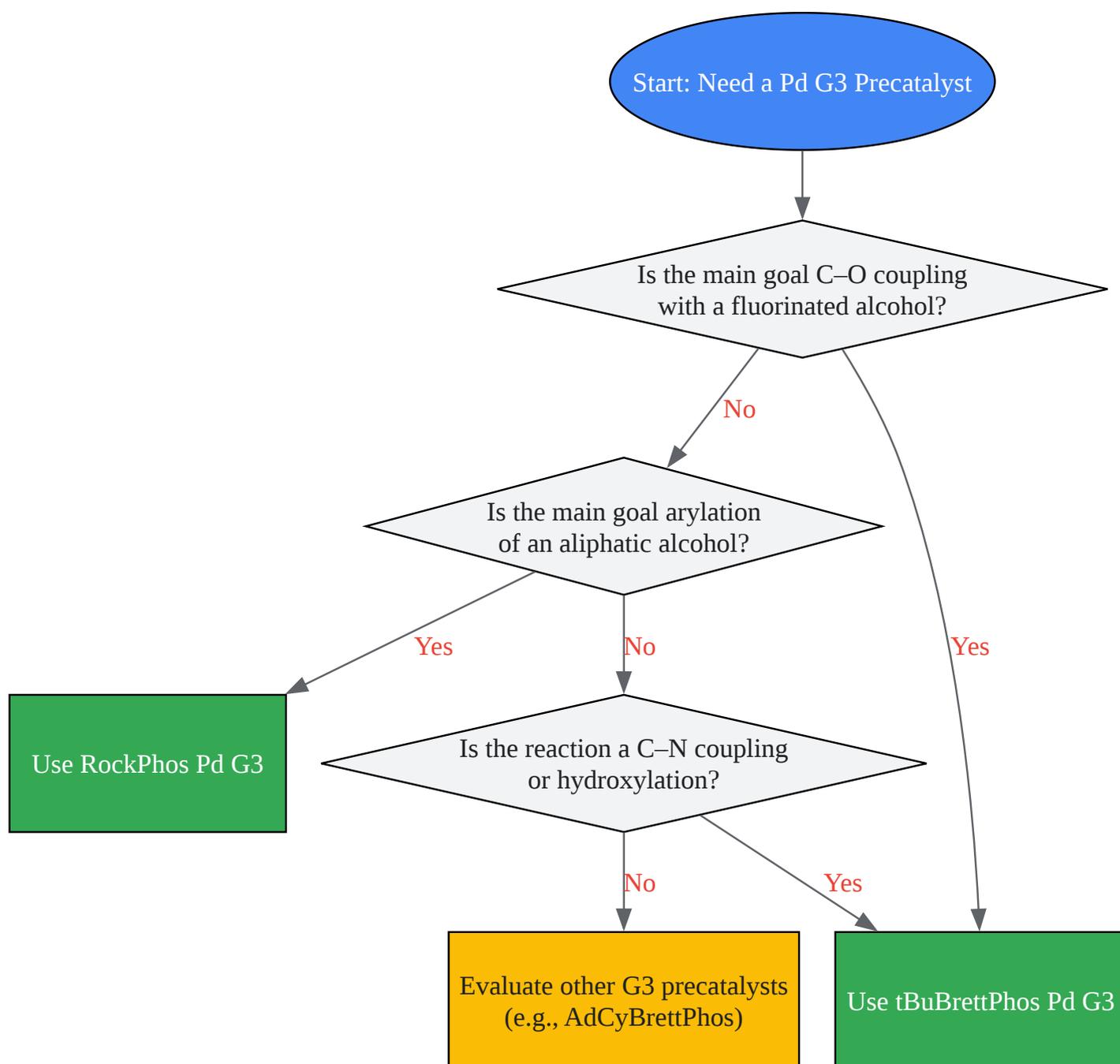
## How to Choose the Right Catalyst

Your choice between these two catalysts should be guided by the specific challenge of your reaction.

- **Choose tBuBrettPhos Pd G3** if: You are working on **C–O cross-coupling involving fluorinated alcohols** or need to couple a broad range of (hetero)aryl bromides, including those with sensitive functional groups [1]. It is also recommended for the **hydroxylation of aryl halides** to form phenols [2].

- **Choose RockPhos Pd G3 if:** Your primary goal is the **arylation of aliphatic alcohols**, particularly challenging secondary or primary alcohols, to form diaryl ethers under mild conditions [3] [4] [5].

The workflow below can help guide your decision-making process for selecting the appropriate catalyst.



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## References

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